Application Notes and Protocols for M7583 In Vitro Cell Proliferation Assay

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Compound of Interest

Compound Name:	*M7583*
Cat. No.:	*B1193092*

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These application notes provide a detailed protocol for determining the in vitro efficacy of **M7583**, a potent and selective Bruton's tyrosine kinase (BTK) inhibitor, on the proliferation of B-cell malignancy cell lines. The described assay is a colorimetric method based on the cleavage of the tetrazolium salt WST-1 to formazan by cellular mitochondrial dehydrogenases, which is directly proportional to the number of viable cells.

Introduction

M7583 is a covalent inhibitor of Bruton's tyrosine kinase (BTK), a critical enzyme in the B-cell receptor (BCR) signaling pathway.[1][2] This pathway is essential for the proliferation and survival of various B-cells, and its aberrant activation is a hallmark of many B-cell malignancies.[1] By inhibiting BTK, **M7583** effectively disrupts downstream signaling, leading to decreased cell proliferation and survival. This document provides a detailed protocol for assessing the anti-proliferative effects of **M7583** on a relevant B-cell lymphoma cell line.

Principle of the Assay

The cell proliferation assay utilizes the WST-1 reagent, a water-soluble tetrazolium salt. In viable cells, mitochondrial dehydrogenases cleave the tetrazolium salt into a soluble formazan dye. The amount of formazan produced, measured by the absorbance of light at a specific

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wavelength, is directly proportional to the number of living cells in the culture. This allows for the quantification of cell proliferation and the determination of the inhibitory effects of compounds like **M7583**.

Materials and Reagents

Reagent/Material	Supplier	Cat. No.
Ramos (human Burkitt's lymphoma) Cell Line	ATCC	CRL-1596
RPMI-1640 Medium	Gibco	11875093
Fetal Bovine Serum (FBS)	Gibco	26140079
Penicillin-Streptomycin	Gibco	15140122
M7583	Selleckchem	S8513
Dimethyl Sulfoxide (DMSO)	Sigma-Aldrich	D2650
WST-1 Cell Proliferation Reagent	Roche	11644807001
96-well flat-bottom microplates	Corning	3596
Phosphate-Buffered Saline (PBS)	Gibco	10010023

Experimental Protocol

Cell Culture

- Culture Ramos cells in RPMI-1640 medium supplemented with 10% FBS and 1% Penicillin-Streptomycin.
- Maintain the cells in a humidified incubator at 37°C with 5% CO2.
- Subculture the cells every 2-3 days to maintain exponential growth.

M7583 Compound Preparation

- Prepare a 10 mM stock solution of **M7583** in DMSO.

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- Perform serial dilutions of the **M7583** stock solution in culture medium to achieve the desired final concentrations for the assay. It is recommended to prepare 2X concentrated solutions for addition to the cell plate.

Cell Proliferation Assay Procedure

- Harvest Ramos cells in the exponential growth phase and determine the cell density using a hemocytometer or an automated cell counter.
- Adjust the cell suspension to a concentration of 1 x 10^5 cells/mL in the culture medium.
- Seed 100 µL of the cell suspension into each well of a 96-well microplate, resulting in 1 x 10^4 cells per well.
- Incubate the plate for 24 hours at 37°C and 5% CO2.
- Prepare serial dilutions of **M7583** in culture medium at 2X the final desired concentration.
- Add 100 µL of the **M7583** dilutions to the respective wells. For the vehicle control wells, add 100 µL of culture medium containing the same final concentration of DMSO as the compound-treated wells.
- Incubate the plate for 72 hours at 37°C and 5% CO2.
- Add 10 µL of WST-1 reagent to each well.
- Incubate the plate for 4 hours at 37°C and 5% CO2.
- Gently shake the plate for 1 minute to ensure a homogenous mixture.
- Measure the absorbance at 450 nm using a microplate reader. The reference wavelength should be 650 nm.

Data Analysis

- Subtract the background absorbance (medium only) from all readings.

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- Calculate the percentage of cell proliferation for each **M7583** concentration using the following formula: % Cell Proliferation = [(Absorbance of treated cells) / (Absorbance of vehicle control cells)] x 100
- Plot the percentage of cell proliferation against the logarithm of the **M7583** concentration.
- Determine the IC50 value (the concentration of **M7583** that inhibits cell proliferation by 50%) by performing a non-linear regression analysis using appropriate software (e.g., GraphPad Prism).

Data Presentation

Table 1: Example of **M7583** Anti-Proliferation Data in Ramos Cells

M7583 Concentration (nM)	Absorbance (450 nm) (Mean ± SD)	% Cell Proliferation
0 (Vehicle)	1.25 ± 0.08	100
0.1	1.18 ± 0.06	94.4
1	0.95 ± 0.05	76.0
10	0.63 ± 0.04	50.4
100	0.25 ± 0.03	20.0
1000	0.10 ± 0.02	8.0

IC50 Value: 10.2 nM (Example)

Visualizations

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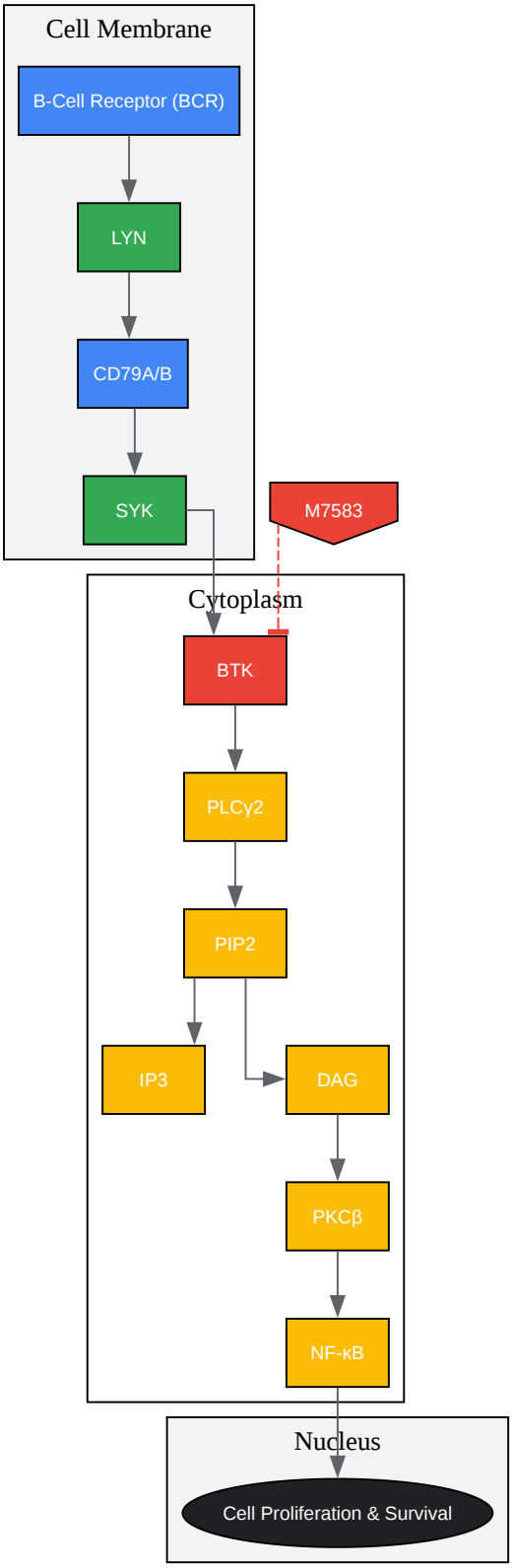

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Caption: B-Cell Receptor signaling pathway and the inhibitory action of **M7583** on BTK.

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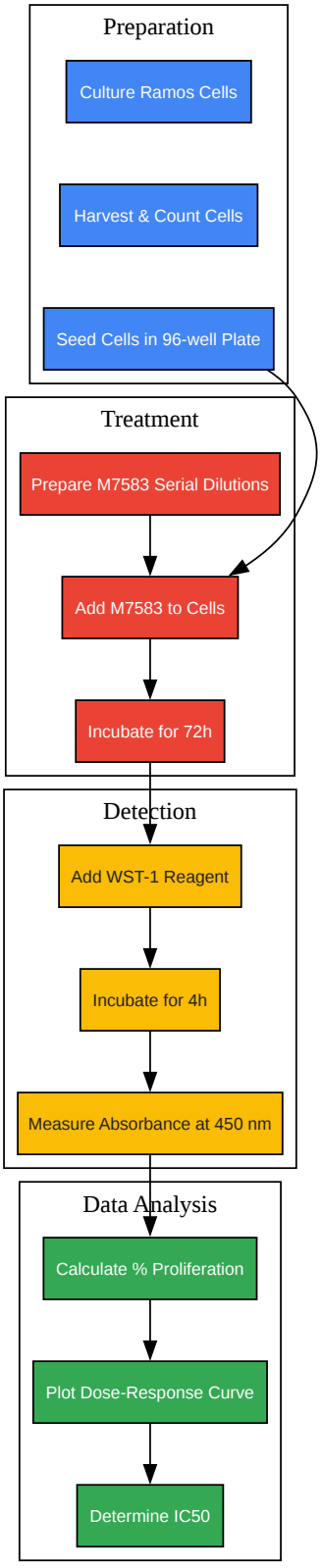

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Caption: Workflow for the **M7583** in vitro cell proliferation assay.

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